

1,2,3,4-Tetrachlorobenzene molecular weight and formula

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Compound of Interest

Compound Name: 1,2,3,4-Tetrachlorobenzene

Cat. No.: B7770030

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An In-depth Technical Guide to **1,2,3,4-Tetrachlorobenzene**: Molecular Weight and Formula

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental physicochemical properties is paramount. This guide provides a detailed examination of the molecular formula and molecular weight of **1,2,3,4-Tetrachlorobenzene**, a significant chlorinated aromatic hydrocarbon.

Chemical Identity and Formula

1,2,3,4-Tetrachlorobenzene is a synthetic organic compound belonging to the family of chlorobenzenes. It is characterized by a benzene ring in which four hydrogen atoms have been substituted by chlorine atoms at positions 1, 2, 3, and 4.

The molecular formula for **1,2,3,4-Tetrachlorobenzene** is $C_6H_2Cl_4$. [1][2][3][4][5][6] This formula indicates that each molecule of the compound is composed of six carbon atoms, two hydrogen atoms, and four chlorine atoms.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **1,2,3,4-Tetrachlorobenzene** is as follows:

- Carbon (C): There are six carbon atoms. The atomic mass of carbon is approximately 12.011 atomic mass units (amu). [7][8][9][10][11]

- Contribution from Carbon = $6 \times 12.011 \text{ amu} = 72.066 \text{ amu}$
- Hydrogen (H): There are two hydrogen atoms. The atomic mass of hydrogen is approximately 1.008 amu.[\[10\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
 - Contribution from Hydrogen = $2 \times 1.008 \text{ amu} = 2.016 \text{ amu}$
- Chlorine (Cl): There are four chlorine atoms. The atomic mass of chlorine is approximately 35.45 amu.[\[10\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
 - Contribution from Chlorine = $4 \times 35.45 \text{ amu} = 141.80 \text{ amu}$

Total Molecular Weight = $72.066 \text{ amu} + 2.016 \text{ amu} + 141.80 \text{ amu} = 215.882 \text{ amu}$

This value is often expressed in grams per mole (g/mol) for macroscopic calculations. The accepted molecular weight for **1,2,3,4-Tetrachlorobenzene** is approximately 215.89 g/mol .[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[20\]](#)[\[21\]](#)

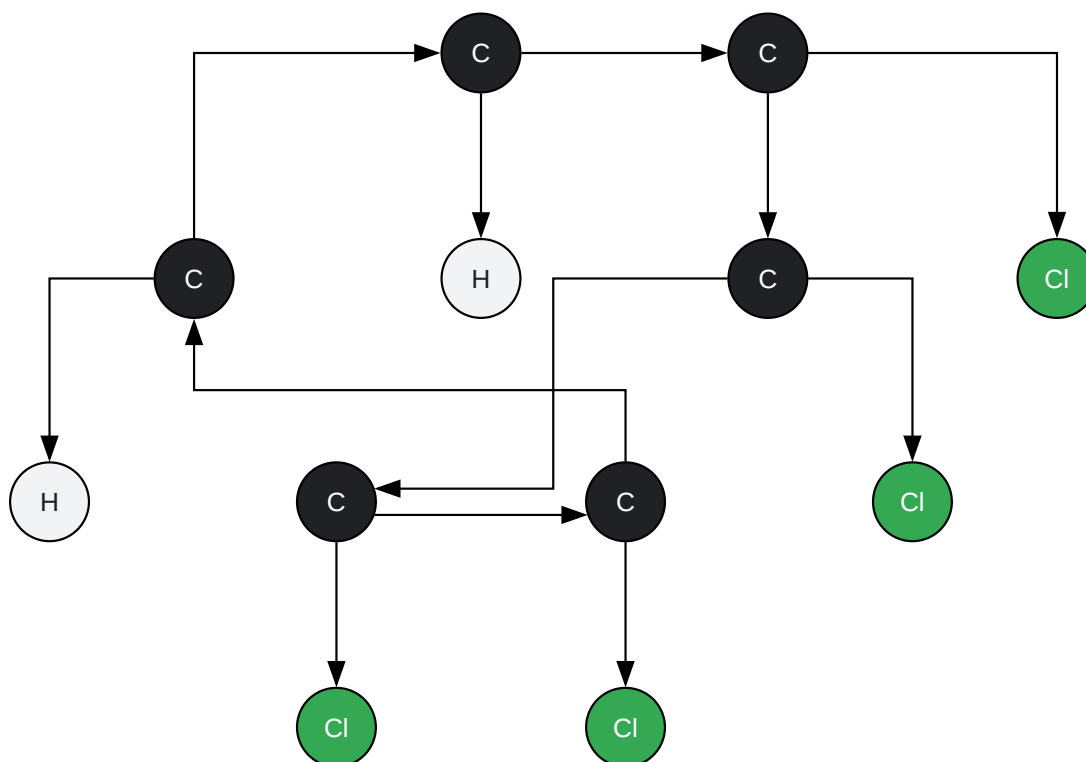
Summary of Physicochemical Data

For ease of reference, the key quantitative data for **1,2,3,4-Tetrachlorobenzene** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₂ Cl ₄	[1] [2] [3] [4] [5] [6]
Molecular Weight	215.89 g/mol	[2] [4] [6] [20] [21]
CAS Number	634-66-2	[2] [3] [4] [5] [20]
Appearance	White to off-white crystals or colorless needles	[20]
Melting Point	42-47 °C (lit.)	
Boiling Point	254 °C/761 mmHg (lit.)	
Solubility in Water	5.92 mg/L at 25 °C	[20]

Molecular Structure Visualization

To provide a clear visual representation of the molecular arrangement of **1,2,3,4-Tetrachlorobenzene**, the following diagram illustrates the connectivity of the atoms.



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*Caption: Molecular structure of **1,2,3,4-Tetrachlorobenzene**.*

Experimental Protocol: Verification of Molecular Weight by Mass Spectrometry

The molecular weight of **1,2,3,4-Tetrachlorobenzene** can be experimentally verified using mass spectrometry. This technique ionizes the molecule and then separates the ions based on their mass-to-charge ratio (m/z).

Objective: To confirm the molecular weight of a **1,2,3,4-Tetrachlorobenzene** sample.

Methodology:

- **Sample Preparation:** A dilute solution of **1,2,3,4-Tetrachlorobenzene** is prepared in a suitable volatile solvent (e.g., methanol or hexane).
- **Instrumentation:** A mass spectrometer, such as a Gas Chromatograph-Mass Spectrometer (GC-MS), is used for the analysis.
- **Injection:** A small volume of the prepared sample is injected into the GC, which separates the **1,2,3,4-Tetrachlorobenzene** from any impurities.
- **Ionization:** As the compound elutes from the GC column, it enters the mass spectrometer's ion source. Electron ionization (EI) is a common method for this type of analysis.
- **Mass Analysis:** The resulting ions are accelerated and deflected by a magnetic or electric field in the mass analyzer.
- **Detection:** A detector records the abundance of ions at each m/z value.
- **Data Interpretation:** The resulting mass spectrum will show a molecular ion peak (M+) corresponding to the intact ionized molecule. Due to the presence of chlorine isotopes (^{35}Cl and ^{37}Cl), a characteristic isotopic pattern will be observed for the molecular ion peak cluster. The most abundant peak in this cluster will correspond to the molecule containing the most abundant isotopes.

Conclusion

The precise molecular formula ($\text{C}_6\text{H}_2\text{Cl}_4$) and molecular weight (approximately 215.89 g/mol) of **1,2,3,4-Tetrachlorobenzene** are fundamental parameters for its use in research and development. Accurate determination and verification of these properties are essential for stoichiometric calculations, analytical method development, and understanding the compound's behavior in chemical and biological systems.

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